

An In-Depth Technical Guide to the Solubility of Carnallite in Brine

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Compound of Interest

Compound Name: Carnallite

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This technical guide provides a comprehensive overview of the solubility of **carnallite** ($\text{KMgCl}_3 \cdot 6\text{H}_2\text{O}$), a hydrated potassium magnesium chloride mineral, in various brine solutions. Understanding the solubility characteristics of **carnallite** is crucial for its extraction, processing, and various industrial applications, including the production of potash fertilizers and magnesium metal.

Core Concepts of Carnallite Solubility

Carnallite is highly soluble in water and is known for its deliquescent nature, meaning it readily absorbs moisture from the air.^[1] Its solubility in brine is a complex function of temperature, pressure, and the concentration of various ions in the solution, primarily potassium (K^+), magnesium (Mg^{2+}), sodium (Na^+), and chloride (Cl^-). The formation and dissolution of **carnallite** are governed by the phase equilibria of the multicomponent salt-water systems.

The solubility of potassium chloride (KCl) is notably lower in mixed KCl - MgCl_2 brine solutions. High concentrations of magnesium ions (Mg^{2+}) in the brine tend to reduce the dissolution rate of **carnallite**.^[2] Temperature plays a pivotal role; **carnallite** typically precipitates from mixed salt solutions as the temperature is reduced.^[2]

Quantitative Solubility Data

The solubility of **carnallite** is best understood by examining the phase diagrams of relevant aqueous salt systems. The most critical system for **carnallite** is the ternary KCl-MgCl₂-H₂O system. The following tables summarize the solubility data at different temperatures, representing the composition of the saturated brine in equilibrium with solid **carnallite**.

Table 1: Solubility Data for the KCl-MgCl₂-H₂O System at 25°C

Liquid Phase Composition (mass %)	Solid Phase in Equilibrium
KCl	MgCl ₂
1.98	33.34
1.5	35.0
1.0	37.5
0.5	40.0
0.2	42.1

Table 2: Solubility Data for the KCl-MgCl₂-H₂O System at 50°C

Liquid Phase Composition (mass %)	Solid Phase in Equilibrium
KCl	MgCl ₂
3.0	34.5
2.5	36.0
2.0	38.0
1.5	40.5
1.0	42.8

Table 3: Solubility Data for the KCl-MgCl₂-H₂O System at 75°C

Liquid Phase Composition (mass %)	Solid Phase in Equilibrium
KCl	MgCl ₂
4.5	35.5
4.0	37.0
3.5	39.0
3.0	41.5
2.5	43.5

Experimental Protocols for Solubility Determination

The determination of **carnallite** solubility in brine is typically carried out using the isothermal equilibrium method. This method involves establishing a state of equilibrium between the solid **carnallite** phase and the brine solution at a constant temperature.

Isothermal Equilibrium Method

Objective: To determine the concentration of dissolved salts in a brine that is in equilibrium with solid **carnallite** at a specific temperature.

Apparatus:

- Constant temperature water bath or incubator
- Sealed reaction vessels (e.g., glass flasks with stoppers)
- Magnetic stirrer and stir bars
- Filtration apparatus (e.g., vacuum filtration with a Büchner funnel or syringe filters)
- Analytical instruments for ion concentration measurement (e.g., Inductively Coupled Plasma - Optical Emission Spectrometry (ICP-OES) for K⁺ and Mg²⁺, and titration for Cl⁻).

Procedure:

- **Preparation of Supersaturated Solution:** A brine solution with an excess of solid **carnallite** is prepared in a reaction vessel. The initial composition of the brine can be varied to study the effect of other salts like NaCl.
- **Equilibration:** The vessel is placed in a constant temperature bath and stirred continuously. The system is allowed to equilibrate for a sufficient period (typically 24-48 hours) to ensure that the liquid phase is fully saturated.
- **Sampling:** After equilibration, the stirring is stopped, and the solid phase is allowed to settle. A sample of the clear supernatant liquid is carefully withdrawn using a syringe fitted with a filter to prevent any solid particles from being collected.
- **Analysis:** The collected brine sample is diluted to a known volume. The concentrations of K^+ , Mg^{2+} , and Cl^- ions are then determined using appropriate analytical techniques.
- **Solid Phase Identification:** The solid phase remaining in the vessel is also collected and analyzed (e.g., by X-ray diffraction) to confirm that it is indeed **carnallite** and to check for the presence of other solid phases.

Solvent Evaporation Method

This method is primarily used for the synthesis of **carnallite** crystals but can also provide qualitative information about its precipitation from a brine of a known initial composition.[\[2\]](#)

Objective: To crystallize **carnallite** from a brine solution through slow evaporation of the solvent (water).

Apparatus:

- Crystallization dishes or beakers
- A controlled environment chamber or desiccator to regulate temperature and humidity.

Procedure:

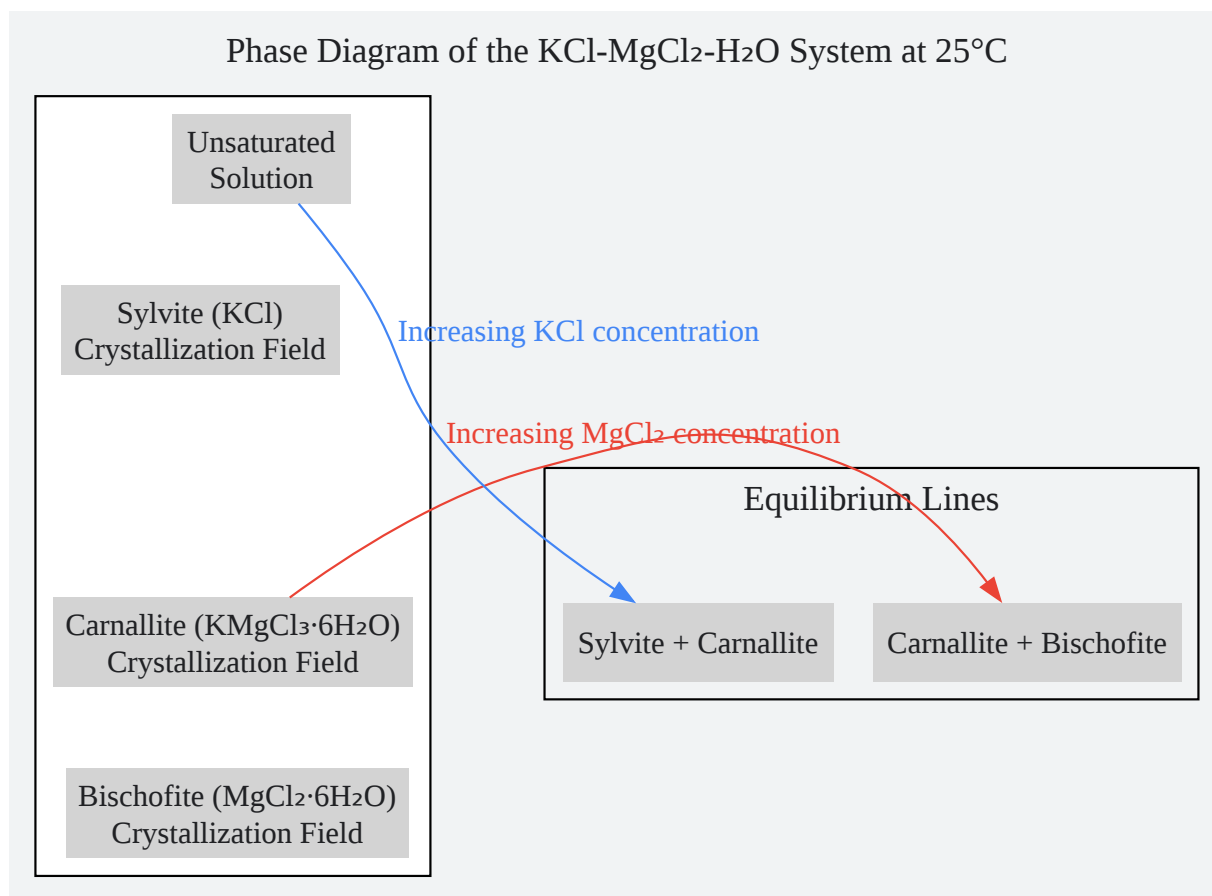
- **Preparation of Saturated Brine:** A brine solution is prepared by dissolving stoichiometric amounts of KCl and $MgCl_2 \cdot 6H_2O$ in distilled water at a specific temperature until saturation is reached.

- **Evaporation:** The saturated solution is placed in a crystallization dish and left in a controlled environment to allow for slow evaporation of water.
- **Crystal Formation:** As the water evaporates, the solution becomes supersaturated, leading to the nucleation and growth of **carnallite** crystals.
- **Harvesting and Analysis:** The formed crystals are harvested, dried, and can be analyzed to confirm their composition and structure.

Visualizations

Phase Diagram of the KCl-MgCl₂-H₂O System

The following diagram illustrates the phase relationships in the KCl-MgCl₂-H₂O system at 25°C. The different regions represent the conditions under which specific solid phases are in equilibrium with the brine.

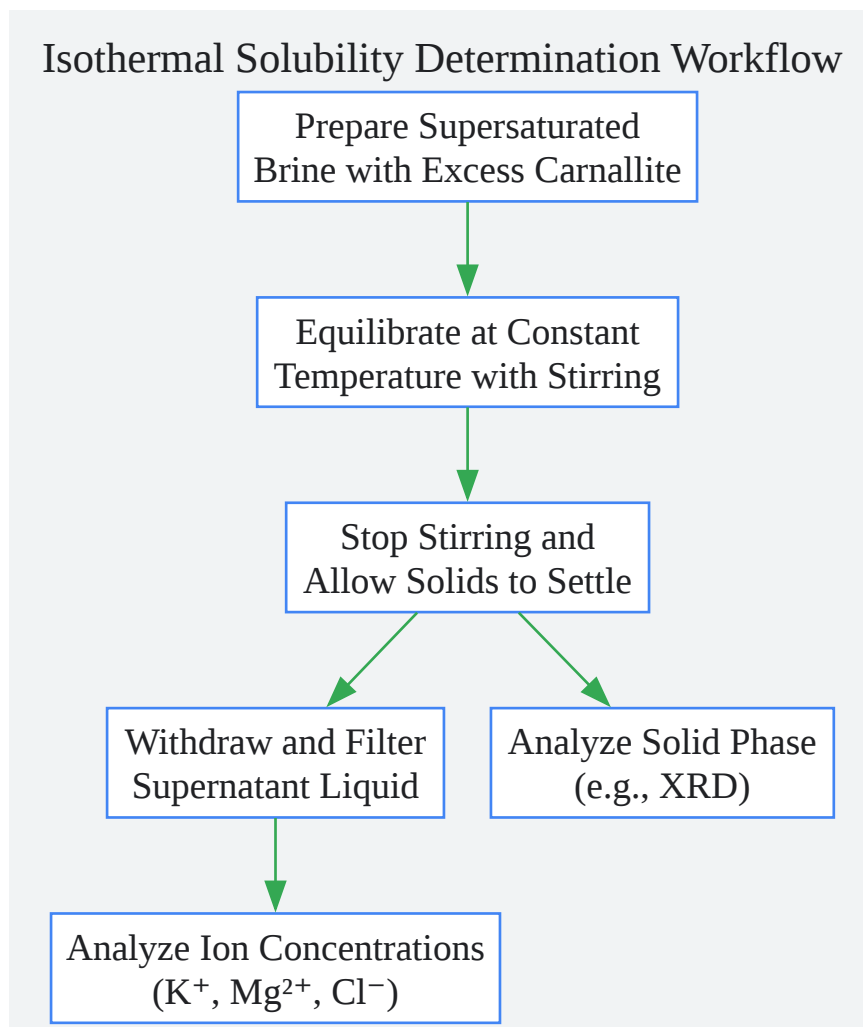


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Caption: Phase diagram for the KCl-MgCl₂-H₂O system at 25°C.

Experimental Workflow for Isothermal Solubility Determination

This diagram outlines the key steps involved in the experimental determination of **carnallite** solubility using the isothermal equilibrium method.

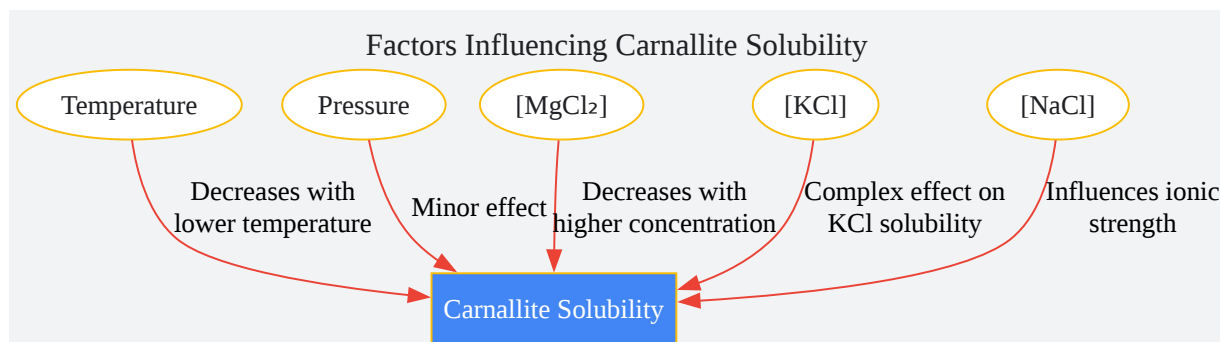


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Caption: Workflow for isothermal solubility determination.

Factors Affecting Carnallite Solubility

This diagram illustrates the logical relationships between the primary factors that influence the solubility of **carnallite** in brine.



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Caption: Key factors that affect **carnallite** solubility in brine.

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References

- 1. Carnallite - Wikipedia [en.wikipedia.org]
- 2. jmmm.material.chula.ac.th [jmmm.material.chula.ac.th]
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